

Technical Guide: Physicochemical Properties of 4-Ethyl-5-methylnonane

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Compound of Interest

Compound Name: 4-Ethyl-5-methylnonane

Cat. No.: B14066610

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethyl-5-methylnonane is a saturated, branched-chain alkane. As a hydrocarbon, its physicochemical properties are primarily determined by its molecular structure, specifically its carbon chain length and the nature of its branching. This document provides a concise technical summary of its core molecular properties. Given its nature as a simple alkane, it is not associated with biological signaling pathways or complex experimental protocols typical of pharmacologically active agents.

Molecular Formula and Structure

The chemical name **4-ethyl-5-methylnonane** defines its structure. The parent chain is a "nonane," indicating nine carbon atoms. An ethyl group ($-C_2H_5$) is attached to the fourth carbon, and a methyl group ($-CH_3$) is attached to the fifth carbon. This arrangement results in a specific branched structure, which influences its physical properties.

The molecular formula for **4-ethyl-5-methylnonane** is $C_{12}H_{26}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#).

Quantitative Molecular Data

The fundamental quantitative data for **4-ethyl-5-methylnonane** are summarized below.

| Property | Value | Reference |
|---------------------|---------------------------------|--------------|
| Molecular Formula | C ₁₂ H ₂₆ | [1][2][3][4] |
| Molecular Weight | 170.33 g/mol | [1][3][5] |
| CAS Registry Number | 1632-71-9 | [1][2] |

Experimental Protocols

Specific, complex experimental protocols for **4-ethyl-5-methylnonane** are not typically published in whitepapers as it is a simple hydrocarbon without significant biological activity. However, standard analytical chemistry techniques are used for its characterization and quantification:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is the primary method for identifying and quantifying **4-ethyl-5-methylnonane** in a mixture. The NIST WebBook notes the availability of mass spectrometry data for this compound[2].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be used to confirm the precise structure, showing the connectivity of all atoms in the molecule.
- **Kovats Retention Index:** Experimental values for its retention index in gas chromatography are available, which aid in its identification on various column types[3].

Logical Structure Visualization

As **4-ethyl-5-methylnonane** is not involved in biological signaling, a pathway diagram is not applicable. The following diagram illustrates the compound's two-dimensional chemical structure, which is the fundamental logical relationship of its constituent atoms.

Caption: 2D chemical structure of **4-Ethyl-5-methylnonane**.

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